

A Comprehensive Technical Guide to Methional (CAS 3268-49-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylmercapto-
propionaldehyde

Cat. No.: B1268107

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Abstract

Methional, identified by CAS number 3268-49-3, is a sulfur-containing aldehyde notable for its potent aroma and significant role in food chemistry and biological systems. As a key flavor compound, it imparts characteristic savory, potato-like notes to a wide array of cooked foods, arising primarily from the Maillard reaction and Strecker degradation of the amino acid methionine. Beyond its sensory impact, methional serves as a crucial intermediate in the industrial synthesis of methionine for animal feed supplements. Its high reactivity also makes it a subject of interest in studies of oxidative stress, cellular metabolism, and as a potential modulator of biological pathways, including reported prostaglandin antagonism. This technical guide provides an in-depth overview of methional's physicochemical properties, detailed experimental protocols for its synthesis and analysis, and a review of its core biological and chemical pathways.

Physicochemical Properties

Methional is a colorless to pale yellow or amber liquid characterized by an extremely powerful and diffusive odor, often described as boiled potato-like. Its key physicochemical data are summarized below.

Property	Value	Source(s)
CAS Number	3268-49-3	
Molecular Formula	C ₄ H ₈ OS	
Molecular Weight	104.17 g/mol	
Appearance	Colorless to amber liquid	
Boiling Point	165-166 °C at 760 mmHg	
Melting Point	-75 °C	
Density	1.043 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.483 - 1.493	
Vapor Pressure	0.53 - 0.75 mmHg at 20 °C	
Flash Point	74 °C	
Solubility	Slightly soluble in water (17.5 g/100mL at 37.8 °C); soluble in alcohol and oils.	
IUPAC Name	3-(methylsulfanyl)propanal	
Synonyms	3-(Methylthio)propionaldehyde, 4-Thiapentanal	

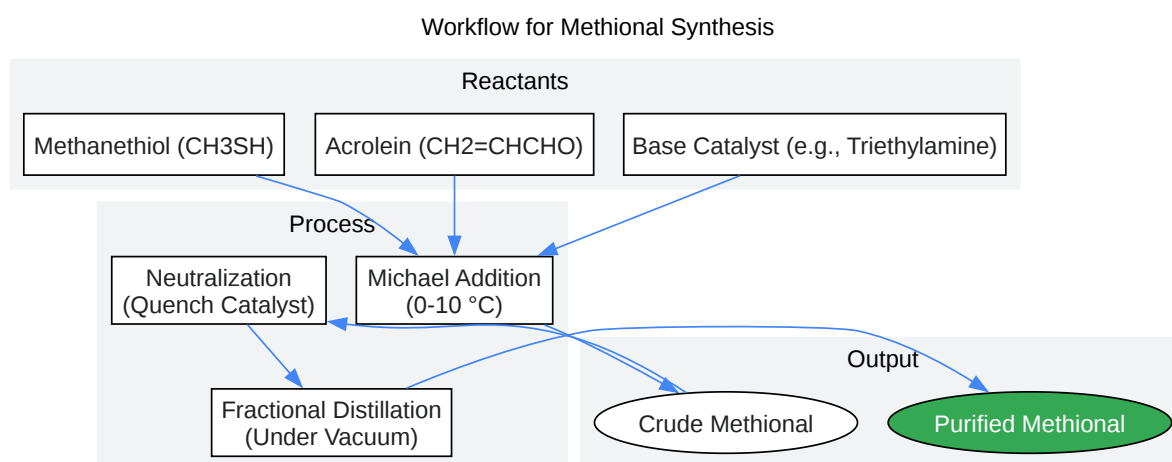
Experimental Protocols

Chemical Synthesis: Michael Addition of Methanethiol to Acrolein

The primary industrial method for synthesizing methional is the base-catalyzed Michael addition of methanethiol to acrolein. This reaction is efficient and forms the basis for large-scale production, often as a precursor to synthetic methionine.

Methodology:

- **Reaction Setup:** A reaction vessel equipped with a stirrer, thermometer, and addition funnel is charged with acrolein and a suitable solvent (e.g., toluene or water). The vessel is cooled to maintain a low temperature (typically 0-10 °C) to control the exothermic reaction.
- **Catalyst:** A basic catalyst, such as triethylamine or sodium hydroxide, is added to the acrolein solution.
- **Addition of Methanethiol:** Methanethiol is added dropwise from the addition funnel to the cooled acrolein solution with vigorous stirring. The temperature must be carefully monitored and maintained within the specified range.
- **Reaction Monitoring:** The reaction progress is monitored by techniques such as Gas Chromatography (GC) to ensure the complete consumption of the limiting reagent (acrolein).
- **Work-up and Neutralization:** Upon completion, the reaction mixture is neutralized with a dilute acid (e.g., acetic acid or hydrochloric acid) to quench the catalyst.
- **Purification:** The crude methional is purified by fractional distillation under reduced pressure to yield the final product with high purity.



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Caption: General workflow for the chemical synthesis of Methional.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive method for the identification and quantification of methional in various matrices, from food products to biological samples, due to its volatility and the technique's high sensitivity and specificity.

Methodology:

- Sample Preparation (e.g., Food Matrix):
 - A representative sample (e.g., 5 g of food) is homogenized in a sealed vial.
 - For volatile extraction, Solid-Phase Microextraction (SPME) is commonly employed. A divinylbenzene/carboxen/polydimethylsiloxane (DVB/CAR/PDMS) fiber is exposed to the headspace of the sample vial, typically at a controlled temperature (e.g., 40-60 °C) for a set time (e.g., 30 minutes) with agitation.
- GC-MS Analysis:
 - Injection: The SPME fiber is thermally desorbed in the hot GC inlet (e.g., 250 °C) in splitless mode.
 - Column: A non-polar or medium-polarity capillary column is used, such as a DB-5ms or HP-INNOWax (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness).
 - Carrier Gas: Helium is used as the carrier gas at a constant flow rate (e.g., 1.0 mL/min).
 - Oven Temperature Program: A typical program starts at 40 °C (hold for 2-3 min), ramps to 150 °C at 5 °C/min, and then ramps to 240 °C at 10 °C/min (hold for 5 min).
 - Mass Spectrometer: The GC is coupled to a mass spectrometer operating in Electron Ionization (EI) mode at 70 eV.

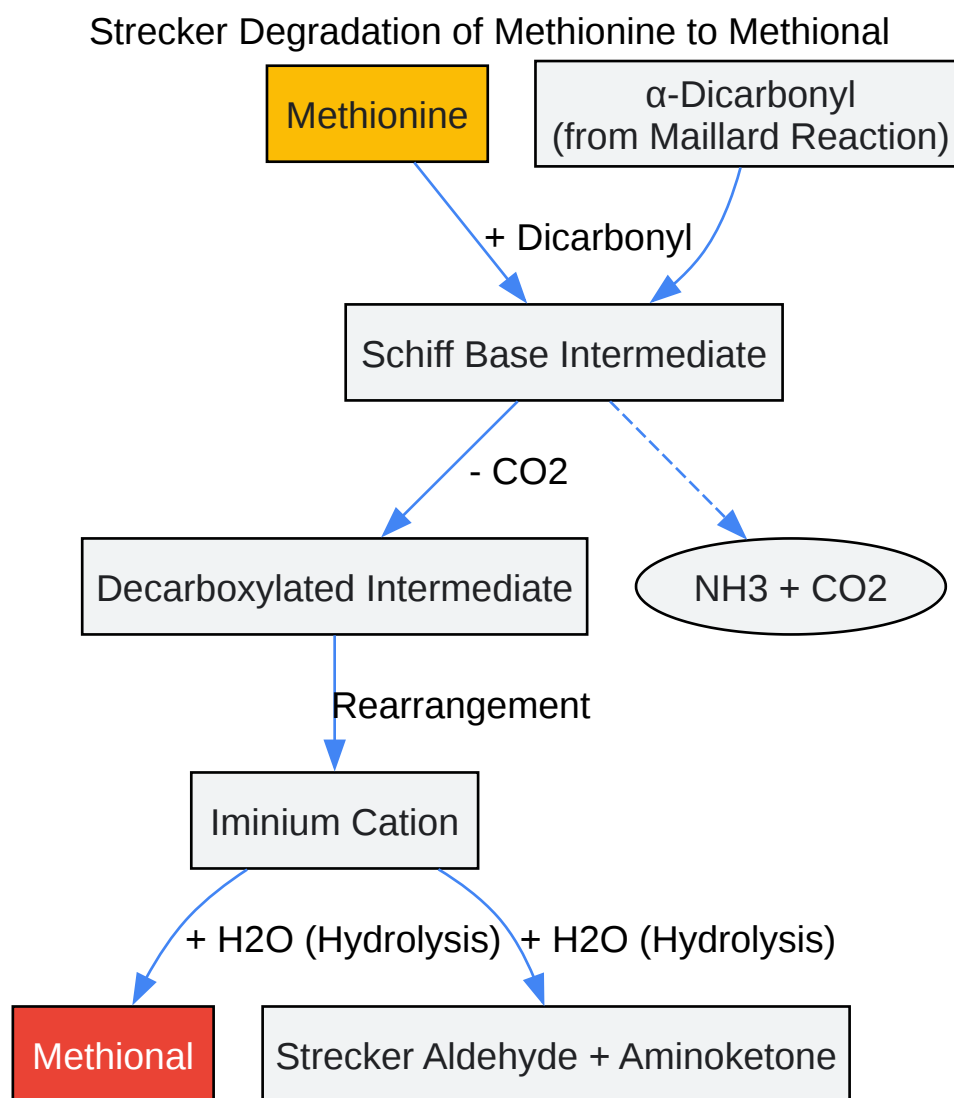
- Detection: Data is acquired in full scan mode (e.g., m/z 35-350) for identification. For quantification, Selected Ion Monitoring (SIM) of characteristic ions (e.g., m/z 104, 61, 48) is used for higher sensitivity.
- Identification: Methional is identified by comparing its retention time and mass spectrum with that of an authentic standard.

Biological and Chemical Pathways

Formation via Strecker Degradation of Methionine

In biological systems and during food processing, methional is famously formed from the amino acid methionine via the Strecker degradation pathway. This reaction occurs between an amino acid and an α -dicarbonyl compound, which are intermediates of the Maillard reaction.

The overall reaction is: $\text{CH}_3\text{S}(\text{CH}_2)_2\text{CH}(\text{NH}_2)\text{COOH}$ (Methionine) + R-CO-CO-R' (α -dicarbonyl) \rightarrow $\text{CH}_3\text{S}(\text{CH}_2)_2\text{CHO}$ (Methional) + NH_3 + CO_2 + R-CH(OH)-CO-R'



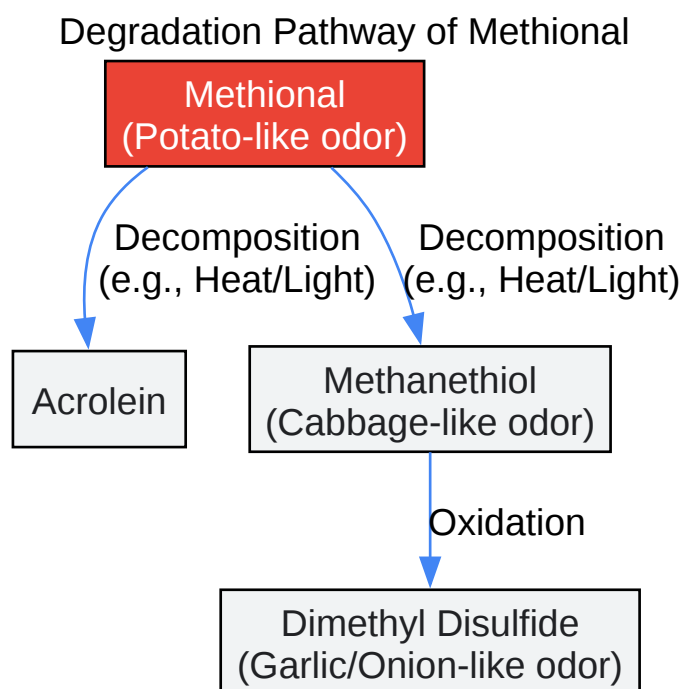
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Caption: Key steps in the formation of Methional from Methionine.

Degradation and Contribution to Flavor

Methional is a relatively unstable compound and readily degrades, particularly under heat or light, to produce other potent volatile sulfur compounds. This degradation is a critical aspect of its overall contribution to food aroma.

The primary degradation pathway involves the elimination of methanethiol, which can then be oxidized to dimethyl disulfide.



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Caption: Degradation of Methional into other volatile aroma compounds.

Role in Methionine Metabolism

Methional is an intermediate in the broader context of methionine metabolism. In some microorganisms, methionine can be converted to methional via the action of aminotransferases and decarboxylases. Methionine itself is a critical essential amino acid involved in numerous cellular functions. As a precursor to S-adenosylmethionine (SAM), it is the primary methyl group donor for the methylation of DNA, RNA, proteins, and lipids. It also plays a central role in the transsulfuration pathway to produce cysteine, which is a precursor to the major intracellular antioxidant glutathione (GSH). While methional is not a central hub in these pathways, its formation represents a metabolic side-reaction that can influence the pool of available methionine and generate biologically active volatiles.

Applications and Areas of Research

- **Flavor Chemistry:** Methional is a key aroma compound in many foods, including potatoes, tomatoes, cheese, beer, and cooked meats. Its low odor threshold makes it a significant contributor to the overall flavor profile even at trace concentrations. It is used as a flavoring agent in the food industry to impart savory and potato-like notes.

- **Chemical Synthesis:** It is a vital industrial intermediate for the production of DL-methionine, which is widely used as a supplement in animal feed, particularly for poultry.
- **Drug Development and Pharmacology:** Methional has been reported to act as a prostaglandin antagonist. While the specific mechanism is not fully elucidated, this activity suggests potential for research into anti-inflammatory applications. Its high reactivity and role in metabolic pathways also make it a molecule of interest in studies related to oxidative stress and cellular signaling.

Safety and Handling

Methional is considered moderately toxic and is an irritant to the skin, eyes, and mucous membranes. It also has skin-sensitizing potential. Due to its extremely low odor threshold, it can be easily detected. Handling should be performed in a well-ventilated area, preferably a fume hood, using appropriate personal protective equipment (PPE), including gloves and safety glasses.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com